

# 3,4-diphenyl-5H-furan-2-one molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4-diphenyl-5H-furan-2-one

Cat. No.: B1620235

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## In-Depth Technical Guide: 3,4-diphenyl-5H-furan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **3,4-diphenyl-5H-furan-2-one**, a compound of interest in medicinal chemistry and drug development. The information is presented to support research and development activities.

### Core Molecular Data

The fundamental molecular properties of **3,4-diphenyl-5H-furan-2-one** are summarized below. These data are critical for a range of experimental and computational applications, including reaction stoichiometry, solution preparation, and molecular modeling.

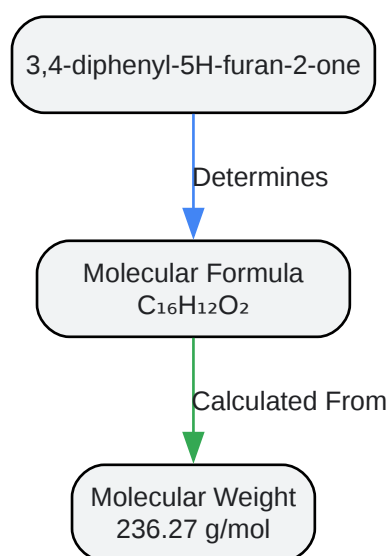
Parameter	Value
Molecular Formula	C <sub>16</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	236.27 g/mol [1]
CAS Number	5635-16-5[2][3]

### Physicochemical Properties

**3,4-Diphenyl-5H-furan-2-one** is a natural compound that has been isolated from the endophytic fungus *Aspergillus flavipes*.<sup>[2]</sup> It is a derivative of 2,3-diphenyltetrahydrofuran (DPTF) and is noted as a potential lead compound for research into inflammation and pain due to its relationship with COX-2 inhibitors.<sup>[2]</sup>

## Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (molecular formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following diagram illustrates this logical flow.



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Caption: Logical flow from chemical name to molecular weight.

## Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, and characterization of **3,4-diphenyl-5H-furan-2-one** can be found in the primary literature describing its discovery and subsequent studies. Researchers should refer to peer-reviewed scientific journals for validated methodologies.

## Disclaimer

This document is intended for research and informational purposes only. It is not a substitute for rigorous, peer-reviewed scientific data. All laboratory work should be conducted by trained professionals in accordance with established safety protocols.

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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)